

In-depth Technical Guide: (2R,5R)-2,5-Dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name: (2R,5R)-2,5-Dimethylmorpholine
hydrochloride

CAS No.: 1639886-52-4

Cat. No.: B591597

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2R,5R)-2,5-Dimethylmorpholine hydrochloride is a chiral heterocyclic compound of significant interest in medicinal chemistry and drug development. Its rigid, stereochemically defined structure makes it a valuable building block in the synthesis of complex molecules with specific biological activities. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methodologies related to **(2R,5R)-2,5-Dimethylmorpholine hydrochloride**, with a particular focus on its emerging role in the field of targeted protein degradation.

Chemical and Physical Properties

(2R,5R)-2,5-Dimethylmorpholine hydrochloride is the hydrochloride salt of the cis-isomer of 2,5-dimethylmorpholine. The presence of two stereocenters at the C2 and C5 positions results in a specific three-dimensional arrangement of the methyl groups, which is crucial for its application as a chiral auxiliary or scaffold.

Table 1: General and Physical Properties of (2R,5R)-2,5-Dimethylmorpholine Hydrochloride

Property	Value	Citation
CAS Number	1639886-52-4	[1][2]
Molecular Formula	C6H14ClNO	[1][2]
Molecular Weight	151.63 g/mol	[1][2]
Appearance	White to off-white solid (typical)	
Melting Point	Data not available	
Boiling Point	Data not available for the hydrochloride salt. The free base, 2,5-dimethylmorpholine, has a boiling point of 150.8 ± 15.0 °C at 760 mmHg.	[3]
Solubility	Soluble in water and lower alcohols (expected).	
Storage	Store in a dry, sealed place at room temperature.	[2]

Synthesis and Enantioselective Separation

The synthesis of enantiomerically pure (2R,5R)-2,5-dimethylmorpholine typically involves the cyclization of a chiral precursor or the resolution of a racemic mixture of cis-2,5-dimethylmorpholine.

General Synthesis of cis-2,5-Dimethylmorpholine

A common method for the preparation of 2,6-dimethylmorpholine with a high proportion of the cis-isomer involves the acid-catalyzed cyclization of diisopropanolamine.[4][5]

Experimental Protocol: Synthesis of cis-2,6-Dimethylmorpholine[4]

- Materials: Diisopropanolamine, 90-120% strength sulfuric acid, 20% sodium hydroxide solution.

- Procedure:
 - Simultaneously meter diisopropanolamine (containing 0-20% water) and excess sulfuric acid into a reactor with stirring and without cooling. The temperature of the reaction mixture will increase to 85-170 °C.
 - Heat the reaction mixture at 150-190 °C for several hours, during which water is continuously distilled off.
 - After cooling, carefully add the reaction product to a cooled 20% sodium hydroxide solution with stirring to a final pH of 14.
 - Separate the upper organic phase.
 - Distill the organic phase under reduced pressure to obtain a mixture of water and 2,6-dimethylmorpholine.
 - Dry the distillate by stirring with 50% sodium hydroxide solution.
 - The resulting product is a mixture of cis- and trans-isomers, with the cis-isomer being predominant.

Enantioselective Synthesis and Resolution

Achieving the specific (2R,5R) stereochemistry requires either an enantioselective synthesis or the resolution of the racemic cis-isomer.

- Enantioselective Synthesis: Chiral auxiliaries or catalysts can be employed to direct the stereochemical outcome of the cyclization reaction. For instance, starting from a chiral amino alcohol can lead to the formation of a specific enantiomer of the morpholine derivative.
- Chiral Resolution: The separation of a racemic mixture of cis-2,5-dimethylmorpholine into its individual enantiomers is a common strategy.^[6] This can be achieved through several methods:
 - Formation of Diastereomeric Salts: Reacting the racemic amine with a chiral acid (e.g., tartaric acid) forms diastereomeric salts, which can often be separated by fractional

crystallization due to their different solubilities.[6] The desired enantiomer is then recovered by treating the separated salt with a base.

- Chiral Chromatography: High-performance liquid chromatography (HPLC) using a chiral stationary phase (CSP) is a powerful technique for separating enantiomers.[6]

Analytical Methods

The characterization and purity assessment of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** rely on various analytical techniques.

Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the primary method for determining the enantiomeric purity of (2R,5R)-2,5-Dimethylmorpholine.

Experimental Protocol: General Approach for Chiral HPLC Analysis[7][8][9]

- Instrumentation: An HPLC system equipped with a UV detector.
- Chiral Stationary Phase (CSP): Selection of the appropriate chiral column is critical and often requires screening. Polysaccharide-based columns (e.g., Chiralcel OD-H, Chiralpak AD) are commonly used for the separation of chiral amines.[8]
- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane) and an alcohol (e.g., isopropanol or ethanol) is typically used. For basic compounds like morpholines, the addition of a small amount of a basic modifier (e.g., diethylamine) to the mobile phase can improve peak shape and resolution.[8]
- Detection: UV detection at a suitable wavelength (e.g., 210 nm or 254 nm if derivatized with a UV-active group).[7]
- Procedure:
 - Dissolve a small amount of the sample in the mobile phase.
 - Inject the sample onto the chiral HPLC column.

- Elute the sample with the chosen mobile phase at a constant flow rate.
- Monitor the elution of the enantiomers using the UV detector. The retention times of the (2R,5R) and (2S,5S) enantiomers will differ, allowing for their separation and quantification.

Spectroscopic Methods

While specific spectroscopic data for **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** is not readily available in the public domain, general expectations for its spectra are as follows:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum would show characteristic signals for the methyl groups and the protons on the morpholine ring. The coupling patterns and chemical shifts would be indicative of the cis-stereochemistry.
 - ^{13}C NMR: The carbon NMR spectrum would display distinct signals for the two methyl carbons and the four carbons of the morpholine ring.
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for N-H stretching (of the ammonium salt), C-H stretching, and C-O-C stretching of the ether linkage in the morpholine ring.

Application in Targeted Protein Degradation

A significant application of **(2R,5R)-2,5-Dimethylmorpholine hydrochloride** is as a building block in the development of Proteolysis Targeting Chimeras (PROTACs).^[2] PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins by hijacking the cell's ubiquitin-proteasome system.^{[3][10][11]}

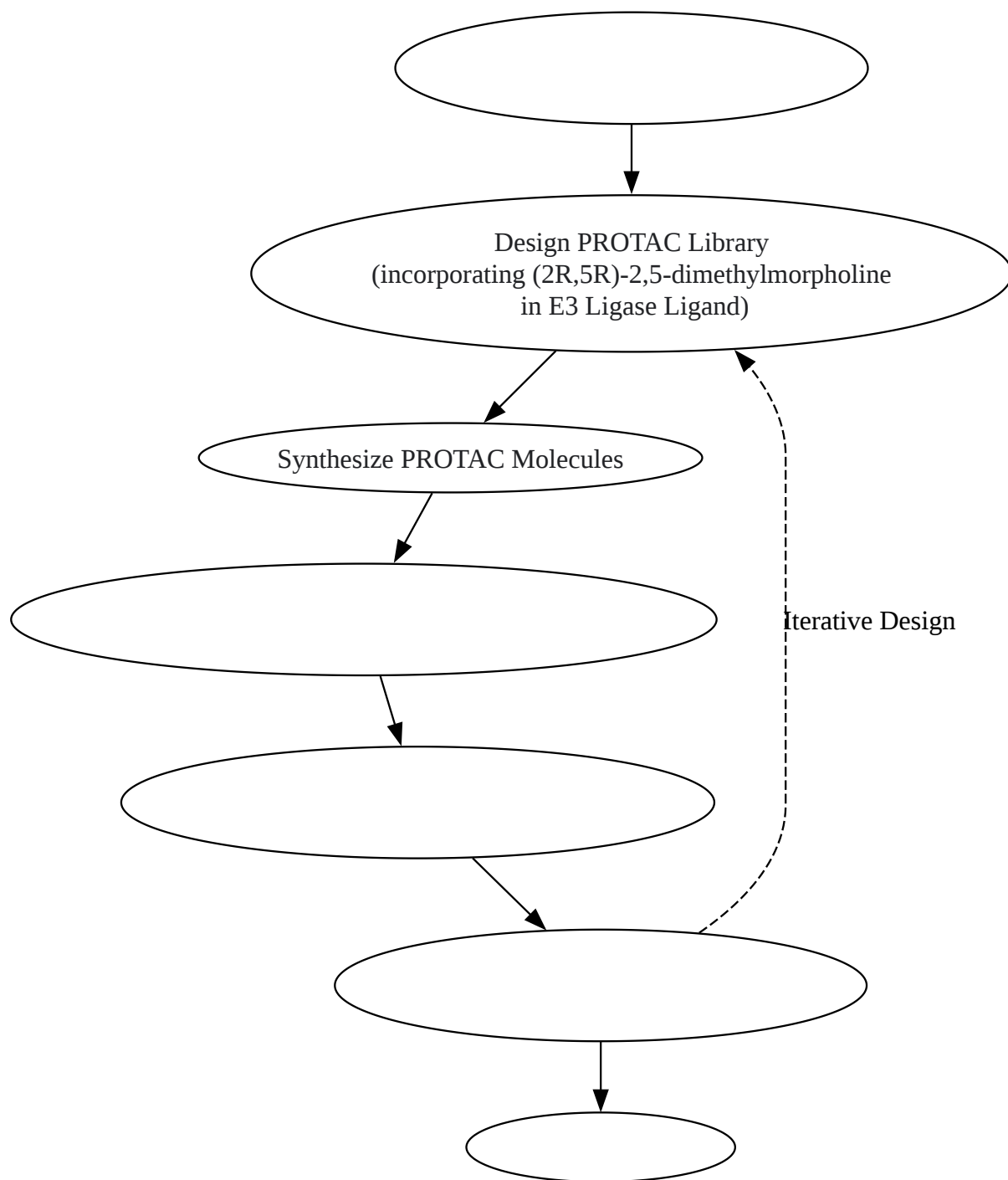
A diagram consisting of two ovals. The top oval is smaller and contains the text 'E3'. The bottom oval is larger and contains the text 'Ternary_Complex'. There are no lines or arrows connecting the two ovals.

E3

Ternary_Complex

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The (2R,5R)-2,5-dimethylmorpholine moiety can be incorporated into the ligand that binds to an E3 ubiquitin ligase, such as Cereblon (CRBN) or Von Hippel-Lindau (VHL). The other end of the PROTAC molecule contains a ligand that binds to the target protein of interest (POI). The formation of a ternary complex between the POI, the PROTAC, and the E3 ligase leads to the ubiquitination of the POI, marking it for degradation by the proteasome.^[11]



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Conclusion

(2R,5R)-2,5-Dimethylmorpholine hydrochloride is a key chiral building block with increasing importance in modern drug discovery. Its well-defined stereochemistry is essential for the development of highly specific and potent therapeutic agents, particularly in the rapidly advancing field of targeted protein degradation. This guide provides a foundational understanding of its chemical properties, synthesis, and analysis, which are critical for its effective application in research and development. Further investigation into its physical properties and the development of detailed, publicly available experimental protocols will undoubtedly accelerate its use in the creation of novel therapeutics.

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References

- 1. CAS 1639886-52-4 | (2R,5R)-2,5-Dimethylmorpholine hydrochloride - Synblock [synblock.com]
- 2. calpaclab.com [calpaclab.com]
- 3. researchgate.net [researchgate.net]
- 4. US4504363A - Preparation of cis-2,6-dimethylmorpholine - Google Patents [patents.google.com]
- 5. EP0094565B1 - Process for the preparation of cis-2,6-dimethyl morpholine - Google Patents [patents.google.com]
- 6. Chiral resolution - Wikipedia [en.wikipedia.org]
- 7. gousei.f.u-tokyo.ac.jp [gousei.f.u-tokyo.ac.jp]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. phx.phenomenex.com [phx.phenomenex.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]

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